

Biological Activity of 8-Methoxyisoquinolin-5-amine: A Technical Guide

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Executive Summary & Pharmacophoric Profile

8-Methoxyisoquinolin-5-amine is a critical heterocyclic scaffold in medicinal chemistry, functioning primarily as a high-value intermediate for the synthesis of TRPV1 (Vanilloid Receptor 1) antagonists and isoquinoline-5,8-dione antineoplastic agents.

While the free amine exhibits intrinsic DNA-binding potential due to its planar aromatic structure, its primary biological significance lies in its derivatization. The 5-amino position serves as a nucleophilic handle for urea/amide formation (targeting pain pathways), while the electron-rich 8-methoxy group facilitates oxidative transformation into cytotoxic quinones (targeting cancer cells via ROS generation).

Key Physicochemical Properties

Property	Value	Relevance
CAS Number	321921-99-7	Unique Identifier
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	Core Scaffold
Molecular Weight	174.20 g/mol	Fragment-based Drug Design
pKa (Predicted)	~5.4 (Isoquinoline N)	Lysosomal accumulation (weak base)
H-Bond Donors	1 (Amine)	Receptor binding (e.g., TRPV1)
H-Bond Acceptors	3 (N, O)	Solvation & Target Interaction

Primary Biological Activity: TRPV1 Antagonism (Pain Management)

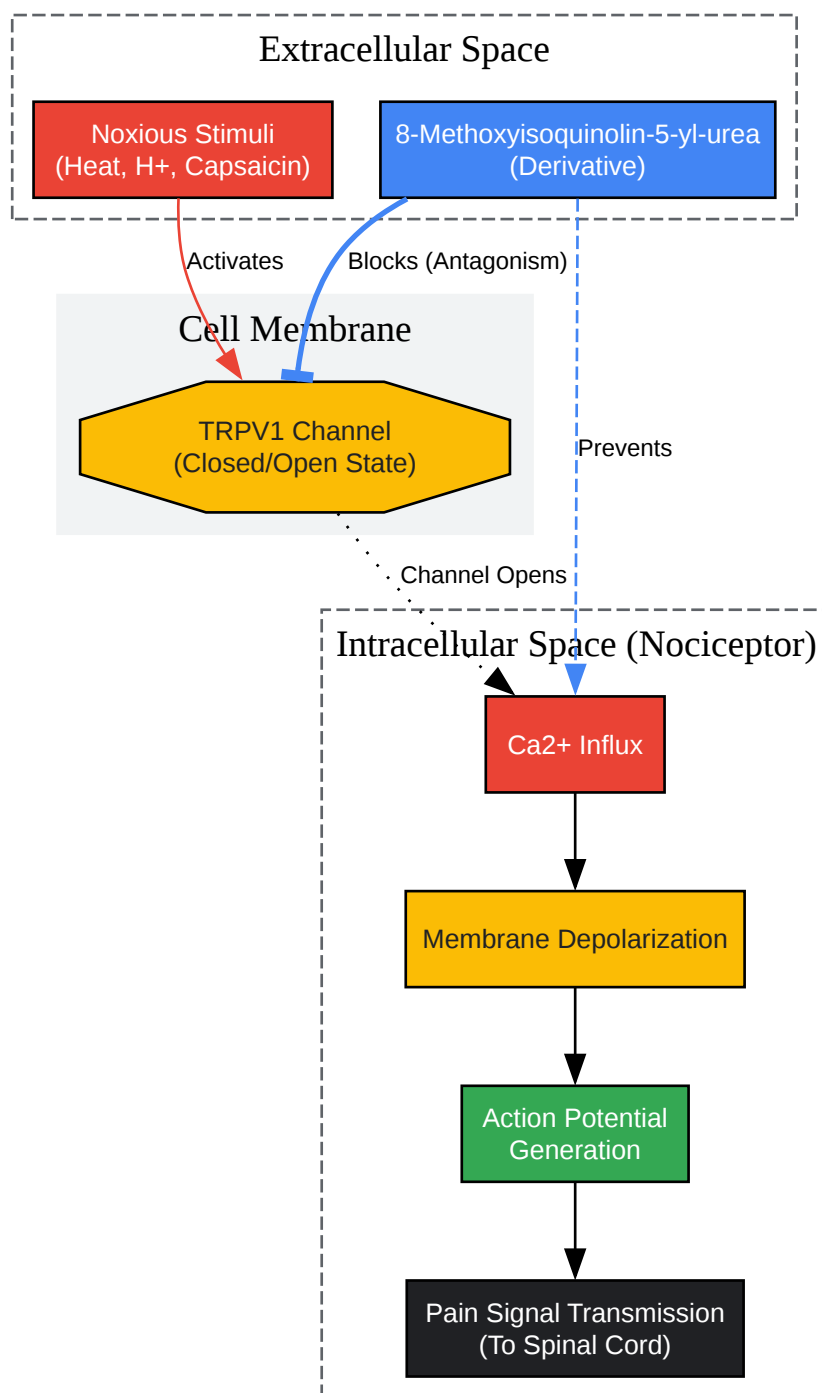
The most authoritative application of **8-Methoxyisoquinolin-5-amine** is its use as a precursor for N-isoquinolin-5-yl-ureas, a class of potent TRPV1 antagonists. Unlike agonists (e.g., Capsaicin) that cause desensitization via initial pain/burning, antagonists block the receptor directly, offering analgesia without nociceptive side effects.

Mechanism of Action[3][4][5]

- **Receptor Targeting:** The 5-amino group is derivatized (typically with 4-(trifluoromethyl)benzyl isocyanate) to form a urea linkage.
- **Binding Site:** The isoquinoline core mimics the vanilloid moiety of capsaicin, occupying the ligand-binding pocket of the TRPV1 channel on sensory neurons (C-fibers).
- **Signal Blockade:** Binding prevents channel opening in response to noxious heat (>43°C), low pH, or endogenous ligands (anandamide), thereby inhibiting Ca²⁺ influx and preventing the propagation of pain signals to the dorsal horn of the spinal cord.

Pathway Visualization

The following diagram illustrates the modulation of the TRPV1 pathway by derivatives of **8-Methoxyisoquinolin-5-amine**.



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Caption: Mechanism of TRPV1 inhibition by **8-Methoxyisoquinolin-5-amine** derivatives, preventing nociceptive signaling.

Secondary Biological Activity: Anticancer & Antimicrobial Potential

Beyond pain management, the 8-methoxy-5-amino scaffold is a precursor to isoquinoline-5,8-diones. These quinone derivatives exhibit potent cytotoxicity against drug-resistant cancer lines and microbial pathogens.

Mechanism: ROS-Mediated Cytotoxicity

- Oxidative Activation:** The amine is oxidized (chemically or metabolically) to the 5,8-dione or iminoquinone.
- Redox Cycling:** The quinone moiety undergoes one-electron reduction by cellular reductases (e.g., NADPH:cytochrome P450 reductase) to form semiquinone radicals.
- ROS Generation:** Semiquinones transfer electrons to molecular oxygen, generating Superoxide ($O_2^{\bullet-}$) and Hydroxyl radicals ($[1]^{\bullet}OH$).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Cellular Damage:** ROS cause DNA strand breaks, lipid peroxidation, and mitochondrial collapse, leading to apoptosis.

Target Organism/Cell	Activity Type	Mechanism
Human Carcinoma (HeLa, MCF-7)	Antiproliferative	DNA Intercalation & ROS generation
Plasmodium falciparum	Antimalarial	Interference with heme detoxification
Staphylococcus aureus	Antibacterial	Disruption of electron transport chain

Chemical Synthesis & Experimental Protocols

Synthesis of 8-Methoxyisoquinolin-5-amine

The synthesis typically proceeds via the reduction of the nitro-precursor. This protocol ensures high purity of the amine for subsequent derivatization.

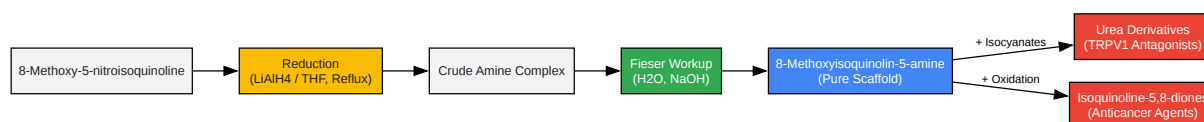
Reagents:

- Starting Material: 8-Methoxy-5-nitroisoquinoline
- Reducing Agent: Lithium Aluminum Hydride (LiAlH₄) or H₂/Pd-C
- Solvent: Anhydrous Tetrahydrofuran (THF) or Methanol

Protocol:

- Dissolution: Dissolve 1.0 eq of 8-Methoxy-5-nitroisoquinoline in anhydrous THF under N₂ atmosphere.
- Reduction: Cool to 0°C. Add LiAlH₄ (4.0 eq) portion-wise over 10 minutes to control exotherm.
- Reflux: Warm to room temperature and reflux for 4 hours.
- Quench: Cool to 0°C. Carefully add water (n mL), 15% NaOH (n mL), and water (3n mL) sequentially (Fieser workup).
- Isolation: Filter the granular precipitate. Concentrate the filtrate in vacuo.
- Purification: Recrystallize from ethanol/ether or purify via flash chromatography (DCM:MeOH 95:5).

Synthesis Workflow Diagram



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Caption: Synthetic route from nitro-precursor to the amine scaffold and its bioactive derivatives.

In Vitro Cytotoxicity Assay (Standardized MTT Protocol)

To evaluate the biological activity of derivatives synthesized from this scaffold:

- Seeding: Plate cancer cells (e.g., HCT116) at cells/well in 96-well plates. Incubate 24h.
- Treatment: Add **8-Methoxyisoquinolin-5-amine** derivatives at graded concentrations (0.1 - 100 μ M). Include DMSO control (<0.5%).
- Incubation: Incubate for 48-72 hours at 37°C, 5% CO₂.
- MTT Addition: Add 10 μ L MTT reagent (5 mg/mL in PBS). Incubate 4h.
- Solubilization: Remove media, add 100 μ L DMSO to dissolve formazan crystals.
- Quantification: Measure absorbance at 570 nm. Calculate IC₅₀ using non-linear regression.

References

- Preparation of N-isoquinolin-5-yl-urea derivatives as VR1 antagonists. US Patent Application 2005/0107388A1. (2005).[\[1\]](#) Describes the synthesis of **8-methoxyisoquinolin-5-amine** and its conversion to TRPV1 antagonists.
- Synthesis and biological evaluation of isoquinoline-5,8-diones. Journal of Heterocyclic Chemistry, 37(5), 1293.[\[1\]](#) (2000). Details the nitro-precursor synthesis and quinone derivatives.
- Quinoline and isoquinoline-5,8-dione alkaloids bearing anticancer and antipathogenic biological activities. ResearchGate. Review of the biological potential of the 5,8-dione scaffold derived from amino-isoquinolines.
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